

# Boc-Dab(Aloc)-OH CAS number and molecular weight

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## Compound of Interest

Compound Name: **Boc-Dab(Aloc)-OH**

Cat. No.: **B558581**

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## Technical Guide: Boc-Dab(Aloc)-OH

This guide provides an in-depth overview of the chemical properties of N- $\alpha$ -tert-Butoxycarbonyl-N- $\gamma$ -allyloxycarbonyl-L- $\alpha$ , $\gamma$ -diaminobutyric acid, commonly known as **Boc-Dab(Aloc)-OH**. This compound is a valuable building block in peptide synthesis and drug development, incorporating two distinct orthogonal protecting groups that allow for selective deprotection strategies.

## Physicochemical Data

The key quantitative data for **Boc-Dab(Aloc)-OH** are summarized in the table below, providing a quick reference for researchers.

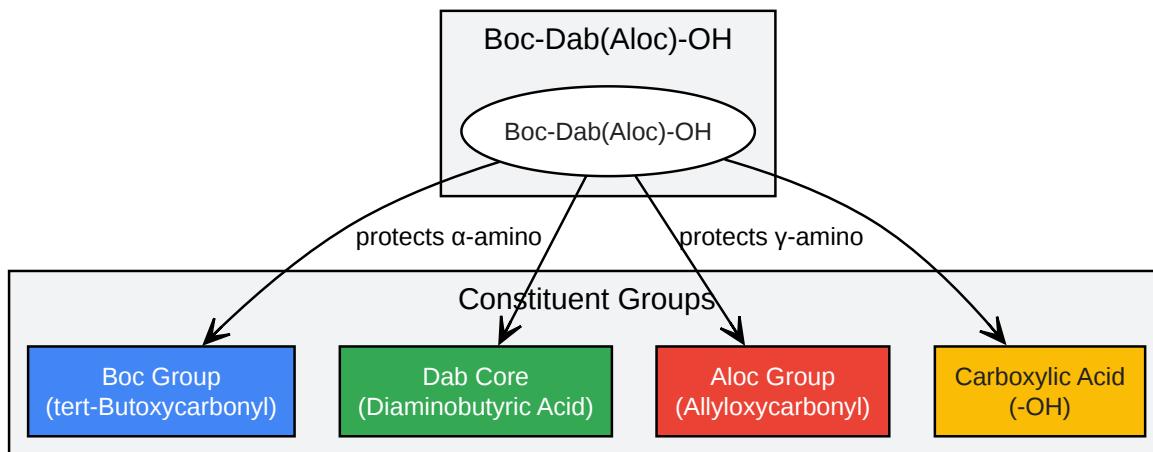
Parameter	Value	Reference
CAS Number	171820-73-8	<a href="#">[1]</a>
Molecular Formula	C13H22N2O6	<a href="#">[1]</a>
Molecular Weight	302.32 g/mol	<a href="#">[1]</a>

## Molecular Structure and Protecting Groups

**Boc-Dab(Aloc)-OH** is a derivative of L- $\alpha$ , $\gamma$ -diaminobutyric acid. The  $\alpha$ -amino group is protected by a tert-butoxycarbonyl (Boc) group, which is labile under acidic conditions. The  $\gamma$ -amino

group is protected by an allyloxycarbonyl (Alloc) group, which is selectively removed by palladium-catalyzed reactions. This orthogonal protection scheme is crucial for the stepwise elongation of peptide chains and the introduction of modifications at specific sites.

Logical Relationship of Boc-Dab(Alloc)-OH Components



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Caption: Molecular components of **Boc-Dab(Alloc)-OH**.

## Experimental Protocols

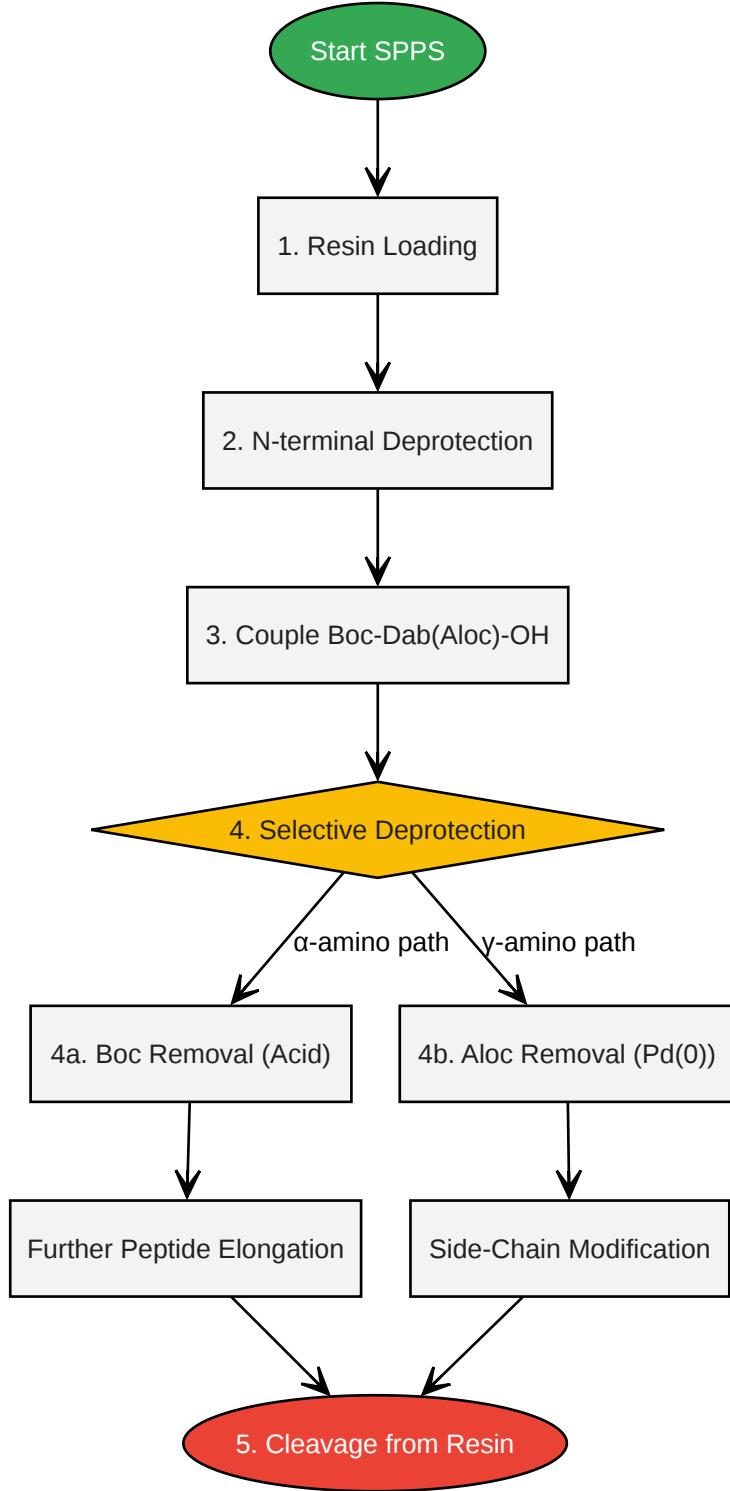
Detailed experimental protocols for the application of **Boc-Dab(Alloc)-OH** in solid-phase peptide synthesis (SPPS) are beyond the scope of this introductory guide. However, a generalized workflow is presented below to illustrate its utility.

## General Workflow for Incorporation in SPPS

- Resin Loading: The C-terminal amino acid is attached to a solid support (resin).
- Deprotection: The N-terminal protecting group of the resin-bound amino acid is removed.
- Coupling of **Boc-Dab(Alloc)-OH**: **Boc-Dab(Alloc)-OH** is activated using a suitable coupling reagent (e.g., HBTU, HATU) and coupled to the deprotected N-terminus of the growing peptide chain.

- Selective Deprotection: The Boc or Aloc group can be selectively removed to allow for further chain elongation at the  $\alpha$ -amino group or modification at the  $\gamma$ -amino group, respectively.
  - Boc Removal: Treatment with an acid such as trifluoroacetic acid (TFA).
  - Aloc Removal: Treatment with a palladium(0) catalyst, such as tetrakis(triphenylphosphine)palladium(0), in the presence of a scavenger.
- Peptide Cleavage: Once the desired peptide sequence is assembled, the peptide is cleaved from the resin, and all remaining protecting groups are removed.

## General Experimental Workflow for SPPS using Boc-Dab(Aloc)-OH

[Click to download full resolution via product page](#)Caption: SPPS workflow with **Boc-Dab(Aloc)-OH**.

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## References

- 1. 171820-73-8 CAS MSDS (BOC-DAB(ALOC)-OH) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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